

A Technical Guide to the Biosynthesis of 6-Hydroxyhexanoate

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Compound of Interest

Compound Name: 6-Hydroxyhexanoate

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This technical guide provides a comprehensive overview of the biosynthesis of **6-hydroxyhexanoate** (6HA), a valuable C6 platform chemical and monomer for the biodegradable polymer polycaprolactone (PCL). This document details the primary enzymatic pathways, summarizes key quantitative data from various biocatalytic systems, outlines relevant experimental protocols, and presents visual diagrams of the core processes to facilitate understanding and further research in metabolic engineering and biocatalysis.

Core Biosynthesis Pathways for 6-Hydroxyhexanoate

The biological production of **6-hydroxyhexanoate** predominantly follows multi-step enzymatic cascades, often engineered in microbial hosts like *Escherichia coli* and *Pseudomonas taiwanensis*. The most well-documented pathway initiates from cyclohexane, a readily available and inexpensive feedstock. An alternative natural pathway involves the omega-oxidation of hexanoate.

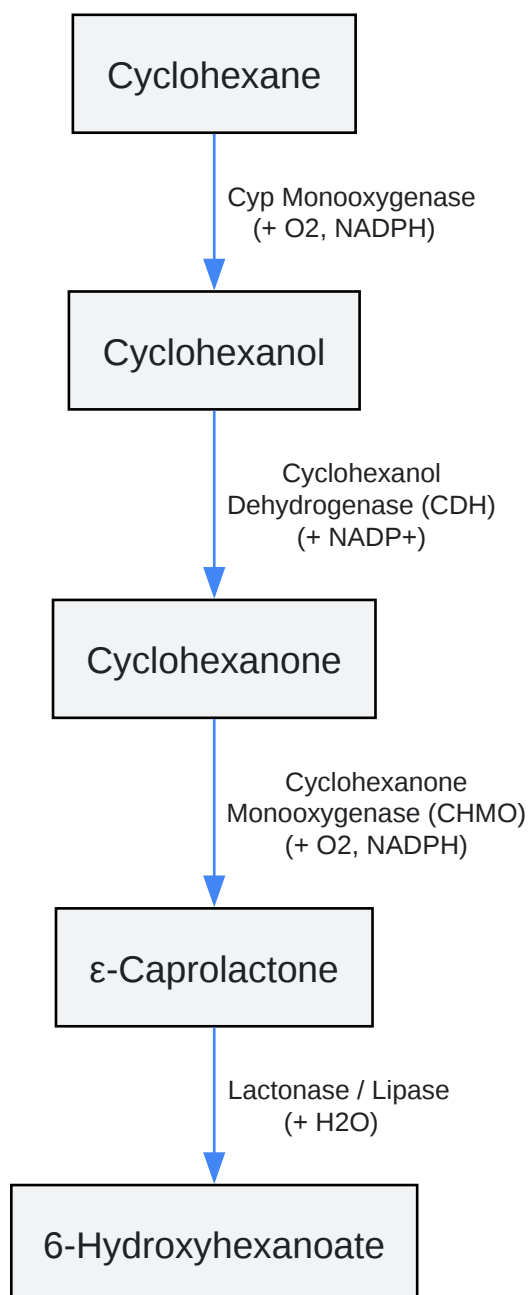
Pathway from Cyclohexane

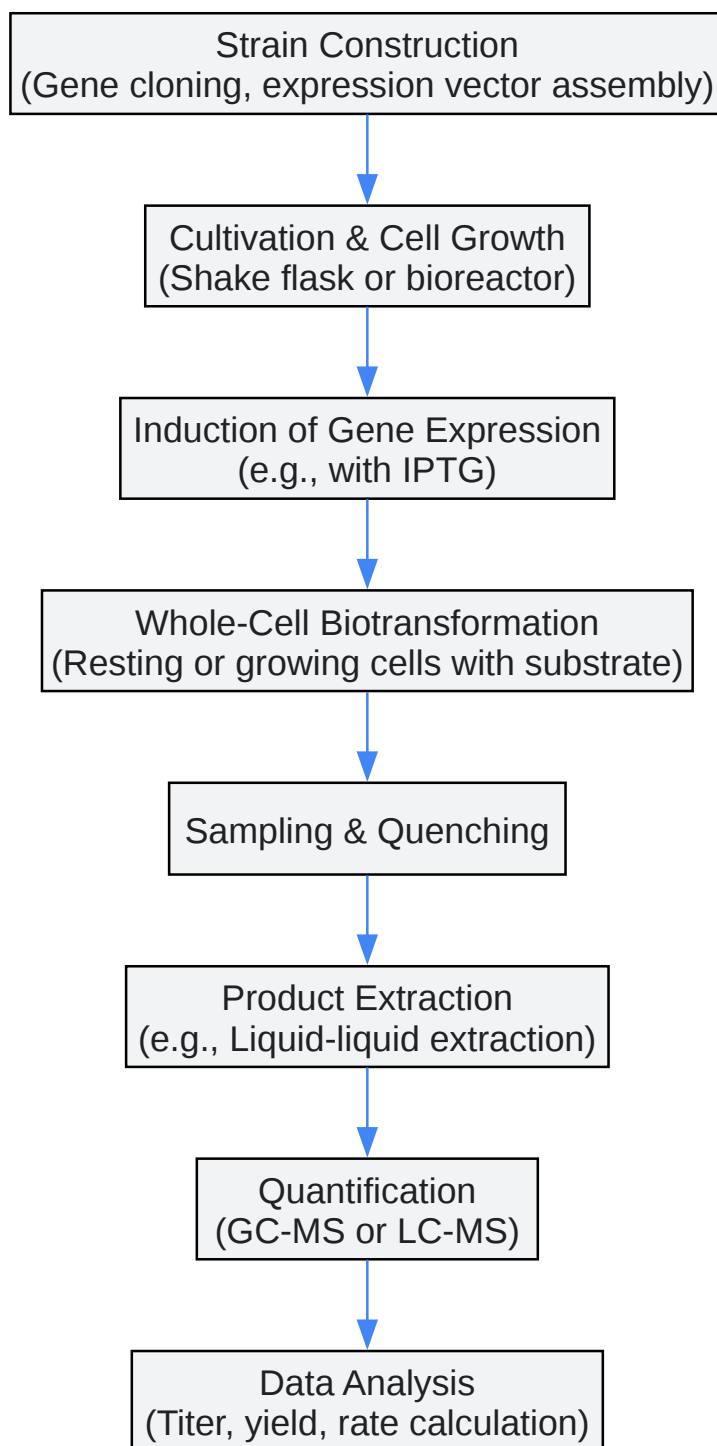
The conversion of cyclohexane to 6HA is a four-step enzymatic cascade that has been successfully engineered in recombinant bacteria.^[1] This pathway involves a series of oxidation and hydrolysis reactions, seamlessly converting a non-functionalized cycloalkane into a linear hydroxy acid.

- Step 1: Cyclohexane to Cyclohexanol: A cytochrome P450 monooxygenase (Cyp) catalyzes the initial hydroxylation of cyclohexane to produce cyclohexanol.^[1] This is often a rate-limiting step due to the toxicity of the substrate to the microbial host.^[2]
- Step 2: Cyclohexanol to Cyclohexanone: A cyclohexanol dehydrogenase (CDH) oxidizes cyclohexanol to cyclohexanone. This step often requires a cofactor like NADP⁺.^[3]
- Step 3: Cyclohexanone to ϵ -Caprolactone: A Baeyer-Villiger monooxygenase, specifically a cyclohexanone monooxygenase (CHMO), performs the key ring-expansion of cyclohexanone to form ϵ -caprolactone, a seven-membered cyclic ester.^[3]^[4] This reaction consumes molecular oxygen and a cofactor, typically NADPH.^[3]
- Step 4: ϵ -Caprolactone to **6-Hydroxyhexanoate**: The final step involves the hydrolysis of the ϵ -caprolactone ring. This can be achieved by a lactonase (Lact) or a lipase, which opens the cyclic ester to yield the final product, 6-hydroxyhexanoic acid.^[1]^[5]

The following diagram illustrates this four-step enzymatic cascade.

Biosynthesis of 6-Hydroxyhexanoate from Cyclohexane





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